

Elemental Molar Mass

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Compound of Interest

Compound Name: *Perrhenic acid*

Cat. No.: B083028

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The molar mass of any compound is the sum of the molar masses of its constituent elements, considering the number of atoms of each element present in the formula. The molar masses of Hydrogen (H), Rhenium (Re), and Oxygen (O) are foundational to this calculation.

Element	Symbol	No. of Atoms	Molar Mass (g/mol)	Total Contribution (g/mol)
Hydrogen	H	1	1.008	1.008
Rhenium	Re	1	186.207 ^{[1][2][3]} [4]	186.207
Oxygen	O	4	16.00 ^{[5][6][7]}	64.00
Total	HReO ₄	251.215		

Calculation of HReO₄ Molar Mass

The molar mass of **perrhenic acid** is calculated as follows:

- Molar Mass of H: The atomic weight of hydrogen is approximately 1.008 g/mol .^{[8][9][10]}
- Molar Mass of Re: The atomic weight of rhenium is 186.207 g/mol .^{[1][2][3][4]}
- Molar Mass of O: The atomic weight of oxygen is approximately 16.00 g/mol .^{[5][6][7]} Since there are four oxygen atoms in the formula, the total contribution from oxygen is 4 x 16.00 =

64.00 g/mol .

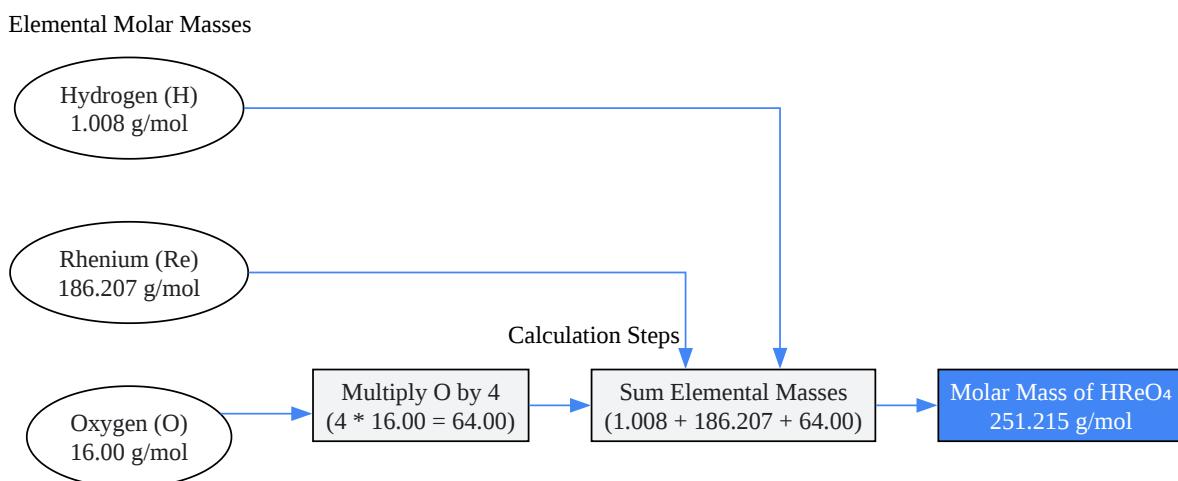
Summing these values gives the molar mass of HReO₄:

$$1.008 \text{ g/mol (H)} + 186.207 \text{ g/mol (Re)} + 64.00 \text{ g/mol (O}_4\text{)} = 251.215 \text{ g/mol}$$

This calculated value is essential for accurate preparation of solutions and in stoichiometric calculations for chemical reactions involving **perrhenic acid**.

Logical Relationship for Molar Mass Calculation

The process of calculating the molar mass can be represented as a simple logical flow.



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Molar mass calculation workflow for HReO₄.

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